

Tripalmitolein CAS number and synonyms.

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Compound of Interest

Compound Name: *Tripalmitolein*

Cat. No.: *B1241343*

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An In-Depth Technical Guide to **Tripalmitolein** for Researchers and Drug Development Professionals

Introduction

Tripalmitolein is a triglyceride composed of a glycerol backbone esterified with three molecules of palmitoleic acid, a monounsaturated omega-7 fatty acid.[1] It is found in various natural sources, including certain vegetable oils and animal fats.[1] This document provides a comprehensive technical overview of **tripalmitolein**, including its chemical identity, physicochemical properties, and biological activities, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical Identity and Synonyms

The Chemical Abstracts Service (CAS) number for **tripalmitolein** is a critical identifier for researchers.

Table 1: CAS Number and Synonyms for **Tripalmitolein**

Identifier	Value
CAS Number	20246-55-3[2][3]
Synonyms	Glycerol tripalmitoleate, Glyceryl tripalmitoleate, 9-Hexadecenoin, tri-, (Z,Z,Z)-, 9-Hexadecenoic acid, 1,2,3-propanetriyl ester, (Z,Z,Z)-, Palmitoleic acid triglyceride, Tripalmitoleoylglycerol, Triglyceride PoPoPo, 9-Hexadecenoic acid, 1,2,3-propanetriyl ester, (9Z,9'Z,9''Z)-[1][2][3]

Physicochemical Properties

A summary of the key physicochemical properties of **tripalmitolein** is presented below.

Table 2: Physicochemical Data for **Tripalmitolein**

Property	Value
Molecular Formula	C ₅₁ H ₉₂ O ₆ [1][2]
Molecular Weight	801.27 g/mol [2][3]
Appearance	Colorless to pale yellow liquid at room temperature[1]
Solubility	Insoluble in water; soluble in organic solvents[1]
Purity	>99% (as commercially available)[4]

Biological Activities and Research Applications

Tripalmitolein and its constituent fatty acid, palmitoleic acid, have been investigated for a range of biological activities with therapeutic potential.

- Metabolic Effects: Research suggests that **tripalmitolein** may play a role in lipid metabolism and improve insulin sensitivity, indicating potential applications in metabolic disorders.[5]

Palmitoleic acid is correlated with better insulin sensitivity and a lower incidence of type-2 diabetes.[6]

- **Anti-inflammatory Properties:** Palmitoleic acid has demonstrated potent anti-inflammatory effects. It has been shown to modify the profiles of pro-inflammatory cytokines such as TNF- α , IL-1 β , and IL-6 at wound sites and inhibit LPS-induced neutrophil migration.[7]
- **Drug Delivery:** Due to its biocompatible properties, **tripalmitolein** is being explored as a potential carrier for drug delivery systems.[5]
- **Other Research Areas:** Ongoing research is exploring the potential of **tripalmitolein** in cancer research and for improving skin hydration and barrier function.[5]

Experimental Protocols

In Vitro Lipolysis Assay

This protocol is adapted from standard triglyceride hydrolase activity assays to measure the enzymatic hydrolysis of **tripalmitolein**.

Objective: To quantify the rate of **tripalmitolein** hydrolysis by measuring the release of free fatty acids (FFAs).

Materials:

- **Tripalmitolein**
- Porcine Pancreatic Lipase
- Bile Salts (e.g., Sodium Taurocholate)
- Phosphatidylcholine
- Tris-HCl buffer (pH 8.0)
- CaCl₂
- NaOH solution (standardized, e.g., 0.05 M) for titration

- Shaking water bath at 37°C
- pH-stat autotitrator or commercial FFA quantification kit

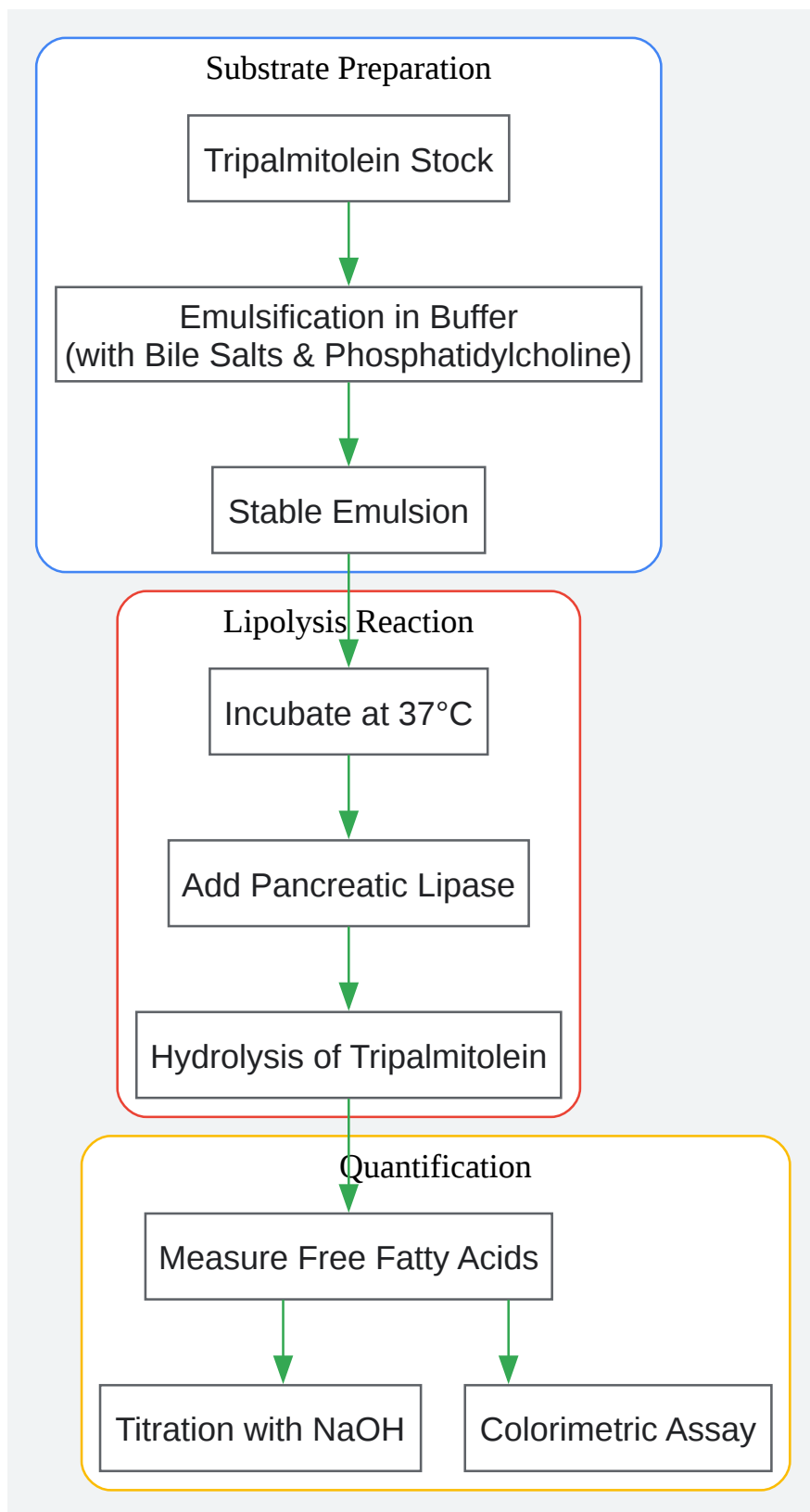
Procedure:

- Substrate Emulsion Preparation:
 - Prepare a stock solution of **tripalmitolein** (e.g., 100 mg/mL) in an organic solvent like toluene.
 - In a glass vial, combine **tripalmitolein**, phosphatidylcholine, and bile salts in a molar ratio that mimics physiological conditions (e.g., 10:1:2).
 - Evaporate the organic solvent under a stream of nitrogen gas to form a lipid film.
 - Resuspend the lipid film in Tris-HCl buffer (pH 8.0) to the desired final concentration (e.g., 5 mM **Tripalmitolein**).
 - Emulsify the mixture by sonication on ice until a stable, milky emulsion is formed.[\[5\]](#)
- Lipolysis Reaction:
 - Pre-warm the substrate emulsion to 37°C in a reaction vessel within a shaking water bath.
 - Add CaCl₂ to the emulsion to a final concentration of approximately 5 mM.
 - Initiate the reaction by adding the pancreatic lipase solution (e.g., a final concentration of 500 U/mL).
 - Monitor the reaction for a defined period, typically 30-60 minutes.[\[5\]](#)
- Quantification of Free Fatty Acids (FFAs):
 - Method A: Titration:
 - Throughout the reaction, maintain the pH at 8.0 by titrating the liberated FFAs with a standardized NaOH solution using a pH-stat autotitrator.

- The rate of lipolysis is calculated from the volume of NaOH consumed over time, where one mole of NaOH neutralizes one mole of FFA.[\[5\]](#)
- Method B: Colorimetric Quantification:
 - At various time points (e.g., 0, 5, 15, 30, 60 minutes), stop the reaction in aliquots of the mixture.
 - Centrifuge the samples to separate any residual oil.
 - Use the aqueous supernatant to quantify FFAs using a commercially available colorimetric assay kit, following the manufacturer's instructions.[\[5\]](#)

Signaling Pathways and Workflows

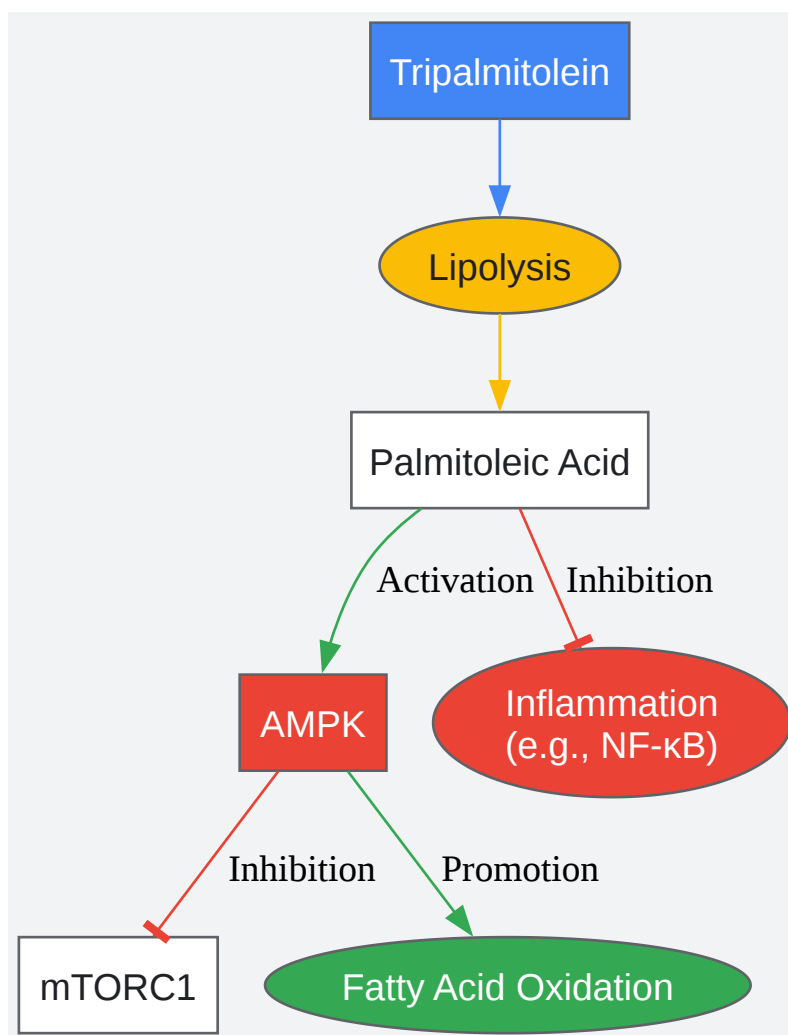
While direct signaling pathways for **tripalmitolein** are still under extensive investigation, the effects of its constituent fatty acid, palmitoleic acid, and the structurally similar palmitic acid, are well-documented, particularly their influence on the AMP-activated protein kinase (AMPK) pathway. AMPK is a central regulator of cellular energy homeostasis.



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In Vitro Lipolysis Experimental Workflow.

The following diagram illustrates a plausible signaling pathway influenced by the metabolic products of **tripalmitolein**, focusing on the AMPK pathway, which is known to be modulated by fatty acids.



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*Proposed Signaling Pathway for **Tripalmitolein** Metabolites.*

Conclusion

Tripalmitolein is a triglyceride of significant interest in metabolic and inflammatory research. Its well-defined chemical identity and the availability of standardized experimental protocols facilitate its investigation for potential therapeutic applications. Further research into the specific signaling pathways directly modulated by **tripalmitolein** will be crucial for elucidating its mechanisms of action and advancing its potential use in drug development.

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